

# Isoamyl benzoate CAS number and molecular formula.

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## Compound of Interest

Compound Name: *Isoamyl benzoate*

Cat. No.: *B7771434*

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## An In-depth Technical Guide to Isoamyl Benzoate

For Researchers, Scientists, and Drug Development Professionals

## Core Substance Identification

CAS Number: 94-46-2[\[1\]](#)

Molecular Formula: C<sub>12</sub>H<sub>16</sub>O<sub>2</sub>[\[1\]](#)

## Introduction

**Isoamyl benzoate**, also known as isopentyl benzoate or 3-methylbutyl benzoate, is an organic ester formed from the reaction of benzoic acid and isoamyl alcohol.[\[2\]](#) It is a colorless liquid with a characteristic mild, sweet, and fruity aroma.[\[3\]](#) While extensively utilized in the fragrance and flavor industries, its role in pharmaceutical formulations, primarily as a solvent and carrier, warrants a deeper understanding of its chemical and physical properties for drug development professionals.[\[4\]](#) This technical guide provides a comprehensive overview of **isoamyl benzoate**, focusing on its synthesis, analytical characterization, and safety data relevant to a research and development setting.

## Chemical and Physical Properties

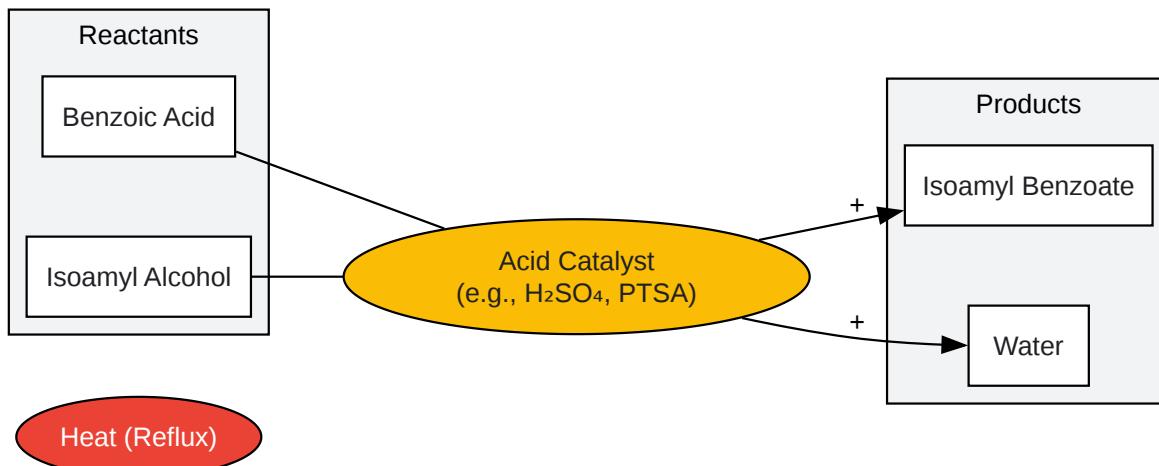
A summary of the key chemical and physical properties of **isoamyl benzoate** is presented in the table below. This data is crucial for its handling, formulation, and analytical method development.

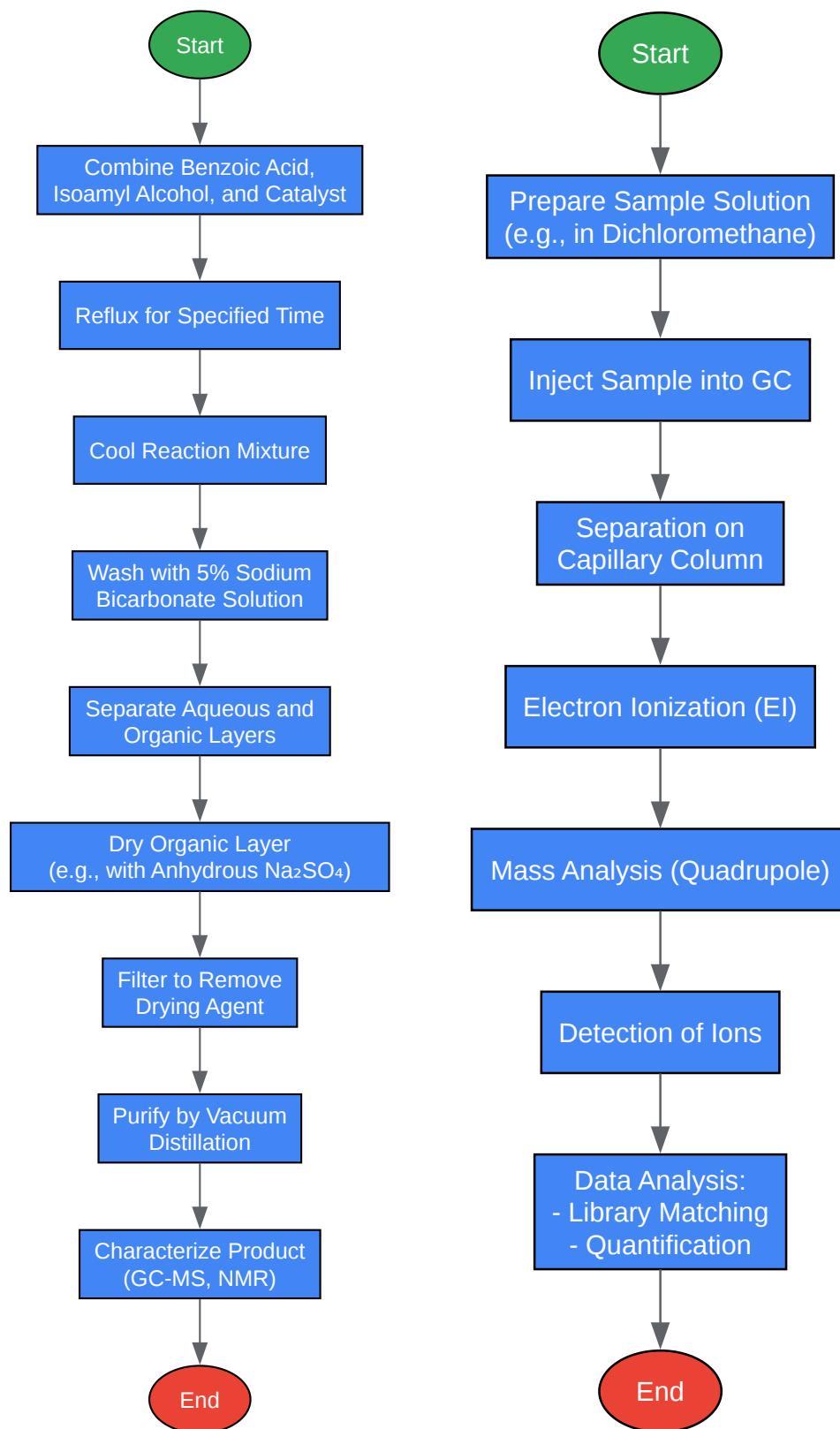
Property	Value	Reference
Molecular Weight	192.25 g/mol	[1]
Appearance	Colorless liquid	[4]
Odor	Mild, sweet, fruity	[3]
Boiling Point	261-262 °C	[5]
Density	0.99 g/mL at 25 °C	[5]
Refractive Index	n <sub>20/D</sub> 1.494	[5]
Solubility	Insoluble in water; soluble in organic solvents and oils.	[3]
Flash Point	89 °C	[6]
LogP	4.15	[1]

## Synthesis of Isoamyl Benzoate

The most common method for synthesizing **isoamyl benzoate** is through the Fischer esterification of benzoic acid with isoamyl alcohol, typically in the presence of an acid catalyst. Various catalysts have been explored to improve reaction yield and conditions.

## General Reaction Scheme: Fischer Esterification



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## References

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